

Proper Disposal of GLX351322: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GLX351322

Cat. No.: B1671677

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This document provides essential safety and logistical information for the proper disposal of **GLX351322**, a potent and selective inhibitor of NADPH oxidase 4 (NOX4). Adherence to these procedures is critical to ensure personnel safety and environmental compliance. Researchers, scientists, and drug development professionals should consult their institution's specific safety protocols and the official Safety Data Sheet (SDS) before handling and disposal.

Chemical and Physical Properties

A summary of the key properties of **GLX351322** is provided below. This information is essential for understanding the handling and disposal requirements.

Property	Value
CAS Number	835598-94-2[1]
Molecular Formula	C21H25N3O5S[1]
Molecular Weight	431.51 g/mol [1]
Appearance	Solid powder
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C[1]
Solubility	Soluble in DMSO[2]

Disposal Procedures

The disposal of **GLX351322** and its containers must be conducted in accordance with all applicable federal, state, and local regulations. The following steps provide a general guideline for proper disposal.

Step 1: Personal Protective Equipment (PPE)

Before handling **GLX351322** for disposal, all personnel must be equipped with the appropriate personal protective equipment (PPE). This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat or other protective clothing.

Step 2: Waste Characterization and Segregation

Unused **GLX351322** should be treated as chemical waste. It is crucial to prevent the mixing of this compound with incompatible waste streams.

- Solid Waste: Collect any solid **GLX351322** in a clearly labeled, sealed container.

- **Liquid Waste:** Solutions containing **GLX351322**, such as those prepared in DMSO, should be collected in a designated, leak-proof container for chemical waste.
- **Contaminated Materials:** Any materials that have come into contact with **GLX351322**, such as pipette tips, weighing paper, and empty vials, should be considered contaminated and disposed of as chemical waste.

Step 3: Inactivation (If Applicable)

Consult your institution's chemical safety office for guidance on any potential inactivation or neutralization procedures that may be required before disposal. Do not attempt to neutralize or inactivate the chemical without specific, approved protocols.

Step 4: Packaging and Labeling

All waste containers must be properly packaged and labeled to ensure safe handling and disposal.

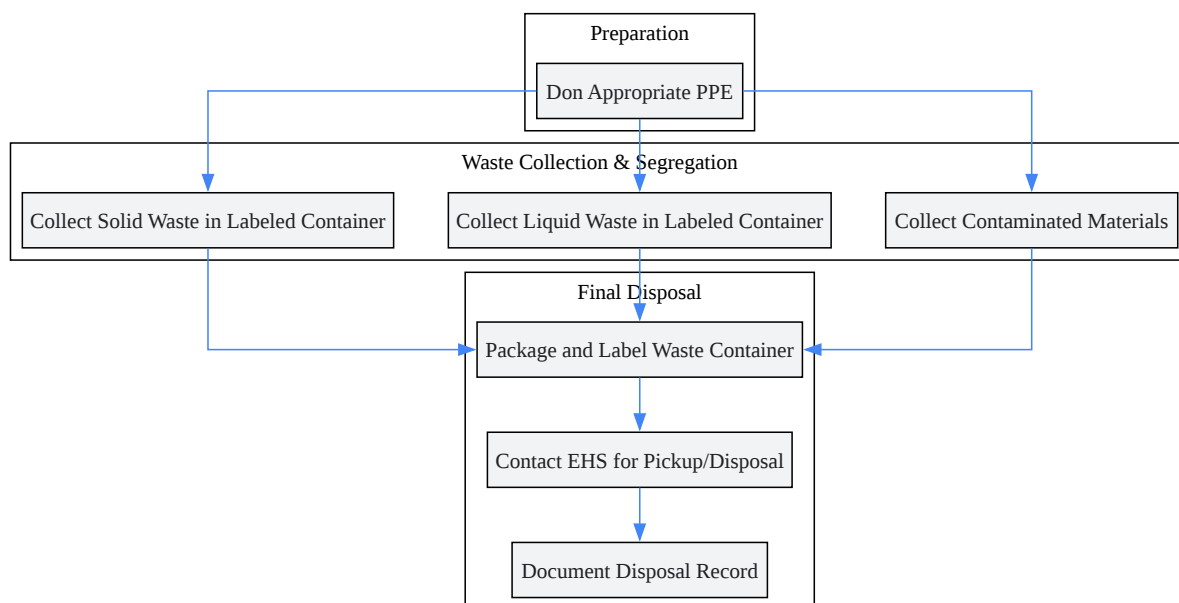
- **Container:** Use a robust, sealed container appropriate for chemical waste.
- **Labeling:** The label should clearly state "Hazardous Waste" and include the full chemical name (**GLX351322**), the CAS number (835598-94-2), and any known hazards.

Step 5: Final Disposal

Arrange for the collection and disposal of the chemical waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **GLX351322** down the drain or in regular trash.

Experimental Workflow for Disposal

The following diagram illustrates the general workflow for the proper disposal of **GLX351322**.

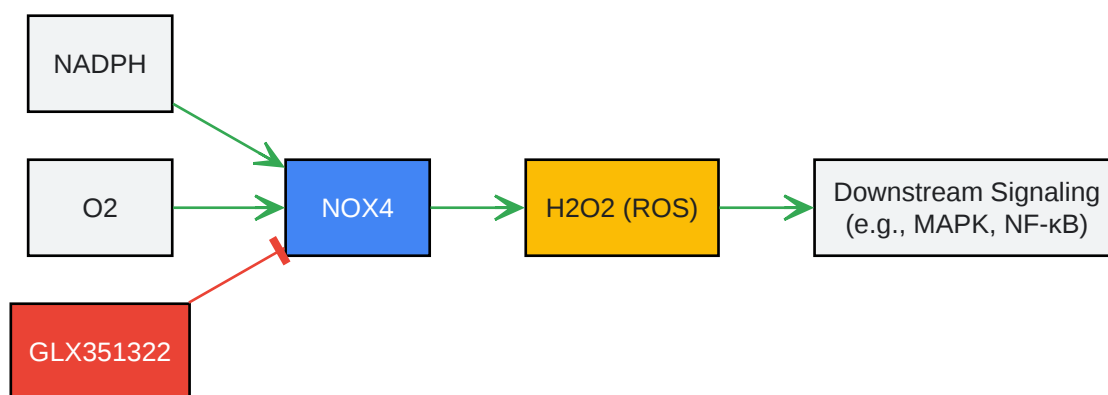


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GLX351322 Disposal Workflow

Signaling Pathway Context

GLX351322 is an inhibitor of NADPH oxidase 4 (NOX4), which is involved in the production of reactive oxygen species (ROS).^{[2][3][4]} Understanding the pathway it inhibits can provide context for its biological activity and the importance of proper handling.



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Inhibitory Action of **GLX351322** on the NOX4 Pathway

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